

In-Depth Technical Guide to Bis-dPEG®25-NHS Ester

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Compound of Interest

Compound Name: *Bis-PEG25-NHS ester*

Cat. No.: *B3117250*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the technical data, experimental protocols, and applications of Bis-dPEG®25-NHS ester, a homobifunctional crosslinking agent. Designed for professionals in research and drug development, this document details the chemical and physical properties of the reagent, outlines methodologies for its use in bioconjugation, and illustrates its application in studying protein interactions.

Core Technical Data

Bis-dPEG®25-NHS ester is a high-purity, water-soluble crosslinker designed for the covalent conjugation of molecules containing primary amines. Its discrete polyethylene glycol (dPEG®) spacer arm offers enhanced solubility and reduced immunogenicity compared to traditional hydrocarbon-based crosslinkers.

Chemical and Physical Properties

The key quantitative data for Bis-dPEG®25-NHS ester are summarized in the table below, providing a clear reference for experimental design and execution.

Property	Value	Reference
Molecular Weight	1413.55 g/mol (single compound)	[1]
Chemical Formula	C ₆₂ H ₁₁₂ N ₂ O ₃₃	[1]
Purity	> 97%	[1]
Spacer Arm Length	93.0 Å (79 atoms)	[1][2]
CAS Number	1008402-79-6	
Reactivity	Reacts with primary amines (e.g., ε-amine of lysine)	
Optimal pH of Reaction	7.0 - 7.5 (can react at pH as low as 6.5)	

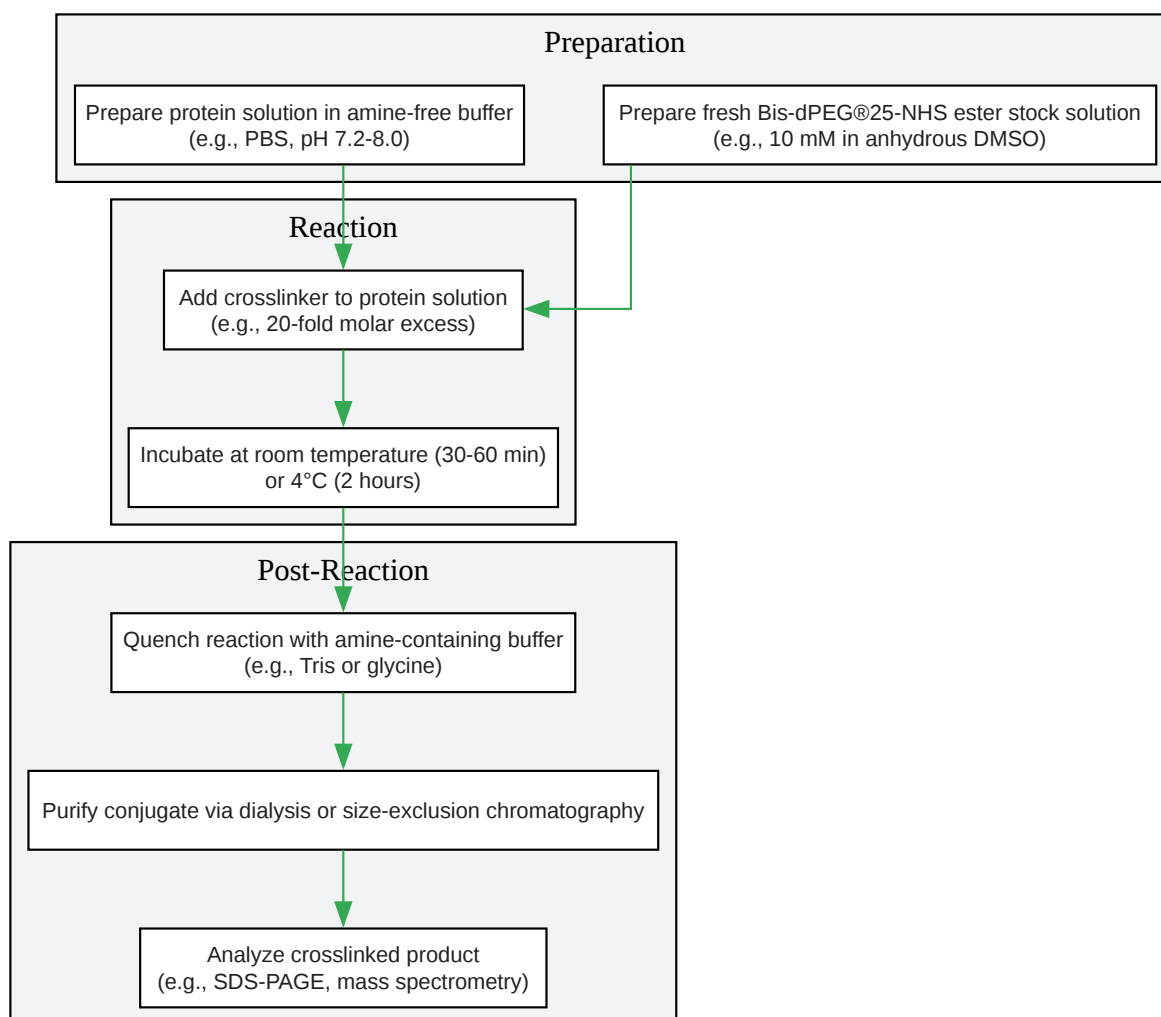
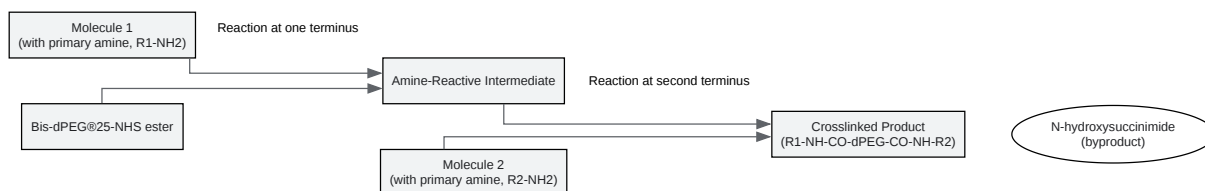
Solubility, Storage, and Handling

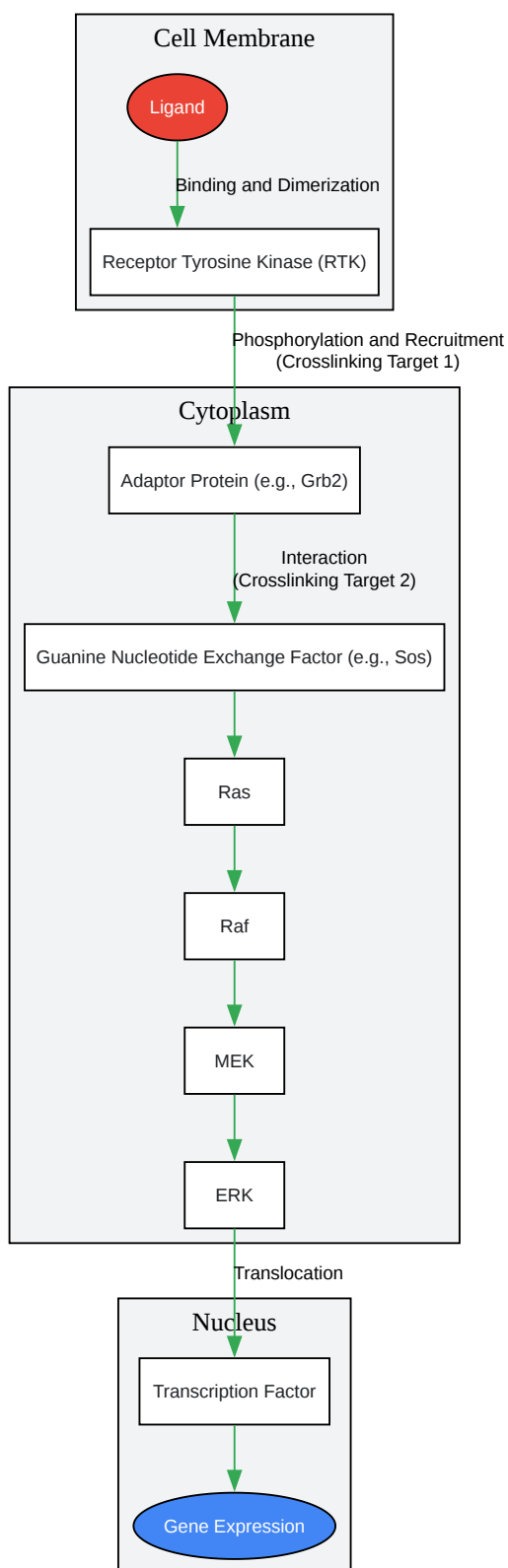
Proper storage and handling are critical to maintaining the reactivity of Bis-dPEG®25-NHS ester. The N-hydroxysuccinimidyl (NHS) ester moieties are susceptible to hydrolysis, particularly in aqueous solutions at higher pH.

Aspect	Recommendation	Reference
Solubility	Methylene chloride, Acetonitrile, Dimethylacetamide (DMAC), Dimethyl sulfoxide (DMSO)	
Storage Temperature	-20°C with desiccant	
Handling	Equilibrate vial to room temperature before opening to prevent moisture condensation. Prepare solutions immediately before use. Do not store in aqueous buffers.	
Stock Solutions	Can be prepared in anhydrous solvents (e.g., DMSO, DMAC) and stored for several days at -20°C under an inert atmosphere.	

Reaction Mechanism and Workflow

Bis-dPEG®25-NHS ester facilitates the formation of stable amide bonds between molecules containing primary amines. The reaction proceeds via nucleophilic attack of a primary amine on the carbonyl carbon of the NHS ester, resulting in the release of N-hydroxysuccinimide.





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References

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